

Technical Guide: Stability of 4-Bromo-2-iodo-7-azaindole

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Compound of Interest

Compound Name: **4-Bromo-2-iodo-7-azaindole**

Cat. No.: **B572159**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of **4-Bromo-2-iodo-7-azaindole**, a key heterocyclic intermediate in pharmaceutical research and development. Due to the limited direct stability data for this specific compound, this guide leverages information from the structurally similar and well-documented compound, 4-Bromo-7-azaindole, to infer its stability profile, handling procedures, and potential degradation pathways.

Core Stability Profile

Halogenated 7-azaindoles are generally stable crystalline solids under recommended storage conditions.^[1] The stability of **4-Bromo-2-iodo-7-azaindole** is crucial for its effective use as a building block in complex organic syntheses, particularly in the development of kinase inhibitors and other bioactive molecules.^{[2][3][4]} The presence of both bromo and iodo substituents on the azaindole core influences its reactivity and stability.

Inferred Physicochemical Properties

While specific data for **4-Bromo-2-iodo-7-azaindole** is not readily available, the properties of 4-Bromo-7-azaindole provide a useful reference.

Property	Inferred Data for 4-Bromo-2-iodo-7-azaindole (based on 4-Bromo-7-azaindole)	Source
Appearance	Off-white to light yellow or brown solid	[3][5]
Molecular Formula	C7H4BrIN2	-
Molecular Weight	322.93 g/mol	-
Melting Point	Expected to be a solid with a defined melting point, likely in a similar range to 4-Bromo-7-azaindole (171-183 °C)	[1][3][6]
Solubility	Moderately soluble in common organic solvents such as ethanol, methanol, and dichloromethane.	[1]

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the integrity of **4-Bromo-2-iodo-7-azaindole**. The following conditions are recommended based on data for 4-Bromo-7-azaindole.

Condition	Recommendation	Source
Temperature	Long-term: -20°C Short-term: Room temperature or 0-8°C	[3][7]
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen).	[5]
Container	Keep in a tightly closed container in a dry and well-ventilated place.	[5][7][8]
Light	Keep in a dark place.	-
Incompatibilities	Avoid contact with strong oxidizing agents.	[7]

Potential Decomposition Pathways

Under adverse conditions, **4-Bromo-2-iodo-7-azaindole** is expected to decompose. The primary degradation pathways are likely to involve the cleavage of the carbon-halogen bonds and the breakdown of the heterocyclic ring system.

Hazardous Decomposition Products

Based on the elemental composition and data from 4-Bromo-7-azaindole, the following hazardous decomposition products may be formed upon combustion or thermal decomposition:

- Carbon oxides (CO, CO₂)
- Nitrogen oxides (NO_x)
- Hydrogen bromide (HBr)
- Hydrogen iodide (HI)

Source:[7]

Experimental Protocols: General Handling and Storage

The following protocols are recommended for handling and storing **4-Bromo-2-iodo-7-azaindole** to ensure its stability and minimize risks.

Material Receiving and Initial Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store the unopened container at -20°C for long-term storage.
- Log the compound in the chemical inventory system, noting the storage location and date of receipt.

Weighing and Dispensing

- Perform all handling in a well-ventilated chemical fume hood.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[\[5\]](#)[\[7\]](#)
- To minimize moisture absorption, allow the container to warm to room temperature in a desiccator before opening.
- Use non-sparking tools for handling the solid to prevent ignition of dust.[\[8\]](#)
- Weigh the desired amount of the compound quickly and transfer it to the reaction vessel.
- Tightly reseal the container, purge with an inert gas if possible, and return it to the appropriate storage condition.

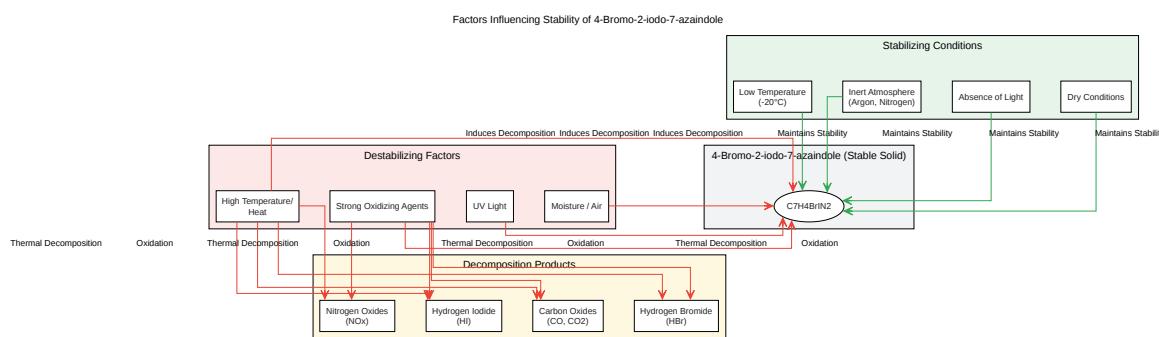
Preparation of Stock Solutions

- When preparing stock solutions, use anhydrous solvents to prevent hydrolysis.
- If the solution is to be stored, it is recommended to aliquot it into smaller volumes to avoid repeated freeze-thaw cycles.[\[9\]](#)

- Store stock solutions at -20°C or -80°C for extended stability.[9]

Visualization of Stability Factors

The following diagram illustrates the key factors influencing the stability of halogenated 7-azaindoles and their potential decomposition pathways.



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Stability and Decomposition Pathways

Conclusion

While direct quantitative stability data for **4-Bromo-2-iodo-7-azaindole** is not extensively documented, a robust stability profile can be inferred from its structural analog, 4-Bromo-7-azaindole. By adhering to the recommended storage and handling protocols outlined in this guide, researchers can ensure the integrity of this valuable compound for its application in drug discovery and organic synthesis. The key to maintaining its stability is rigorous control of temperature, atmosphere, and light exposure, and avoidance of incompatible substances.

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